

Technischer Leitfaden zur hygroskopischen Natur und Stabilität von Eisen(II)-bromid-Hexahydrat

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Iron(II)bromidehexahydrate*

Cat. No.: *B15251901*

[Get Quote](#)

Für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung

Dieser technische Leitfaden bietet eine eingehende Analyse der hygroskopischen Eigenschaften und der Stabilität von Eisen(II)-bromid-Hexahydrat ($\text{FeBr}_2 \cdot 6\text{H}_2\text{O}$). Das Verständnis dieser Eigenschaften ist für die Handhabung, Lagerung und Anwendung dieser Verbindung in der Forschung und pharmazeutischen Entwicklung von entscheidender Bedeutung.

Einleitung

Eisen(II)-bromid, in seiner hydratisierten Form, ist eine hellgrüne kristalline Festsubstanz. Es ist bekannt für seine hygroskopische Natur, was bedeutet, dass es leicht Feuchtigkeit aus der Umgebung aufnimmt.^[1] Diese Eigenschaft, zusammen mit der Anfälligkeit des Eisen(II)-Ions für Oxidation, stellt eine Herausforderung für seine Stabilität dar. Dieser Leitfaden fasst die verfügbaren quantitativen Daten zusammen, beschreibt wichtige experimentelle Protokolle zur Charakterisierung dieser Eigenschaften und stellt die logischen Zusammenhänge in einem visuellen Diagramm dar.

Hygroskopische Natur

Eisen(II)-bromid-Hexahydrat ist als hygroskopische und zerfließende Substanz bekannt, was auf eine starke Affinität zu Wasser hindeutet.^{[2][3][4]} Zerfließende Materialien nehmen so viel

Feuchtigkeit aus der Luft auf, dass sie sich schließlich darin auflösen. Die hygroskopische Natur wird durch die Anwesenheit von Wassermolekülen in der Kristallstruktur und die hohe Löslichkeit des Salzes in Wasser bestimmt.

Quantitative Daten zur Wasseraufnahme

Obwohl spezifische Feuchtigkeits-Sorptions-Isothermen für Eisen(II)-bromid-Hexahydrat in der öffentlich zugänglichen Literatur nicht leicht verfügbar sind, können die qualitativen Beschreibungen und das Verhalten analoger Verbindungen zur Ableitung seines Verhaltens herangezogen werden. Die kritische relative Luftfeuchtigkeit (KRL), bei der die Wasseraufnahme signifikant ansteigt, ist ein wichtiger Parameter, der experimentell bestimmt werden müsste.

Stabilität

Die Stabilität von Eisen(II)-bromid-Hexahydrat wird hauptsächlich von zwei Faktoren beeinflusst: Temperatur und Anfälligkeit für Oxidation.

Thermische Stabilität

Erhöhte Temperaturen können zum Verlust von Hydratwasser führen, was die Kristallstruktur und die chemischen Eigenschaften der Verbindung verändert. Die Übergangstemperaturen für die Dehydratisierungsstufen sind in der Literatur dokumentiert.

Tabelle 1: Dehydratisierungstemperaturen von Eisen(II)-bromid-Hydraten

Hydratform	Übergangstemperatur (°C)	Produkt
Hexahydrat ($\text{FeBr}_2 \cdot 6\text{H}_2\text{O}$)	> 49 °C	Tetrahydrat ($\text{FeBr}_2 \cdot 4\text{H}_2\text{O}$)
Tetrahydrat ($\text{FeBr}_2 \cdot 4\text{H}_2\text{O}$)	> 83 °C	Dihydrat ($\text{FeBr}_2 \cdot 2\text{H}_2\text{O}$)

Quelle:[\[2\]](#)[\[3\]](#)[\[4\]](#)

Oxidative Stabilität

Das Eisen(II)-Ion (Fe^{2+}) in Eisen(II)-bromid-Hexahydrat ist anfällig für die Oxidation zu Eisen(III) (Fe^{3+}), insbesondere in Gegenwart von Luftsauerstoff und Feuchtigkeit.[\[1\]](#) Dieser

Oxidationsprozess führt zur Bildung von Eisen(III)-Verbindungen, was durch eine Farbveränderung von hellgrün zu gelb-braun erkennbar ist. Die Kinetik dieser Oxidation in wässriger Lösung wurde untersucht und zeigt, dass die Reaktionsgeschwindigkeit von Faktoren wie pH-Wert und der Anwesenheit von Komplexbildnern beeinflusst wird.^{[5][6][7][8]} Obwohl die Kinetik an der Feststoffoberfläche abweichen kann, unterstreicht dies die Notwendigkeit, die Exposition gegenüber Luft und Feuchtigkeit zu minimieren.

Experimentelle Protokolle

Zur quantitativen Charakterisierung der hygroskopischen Natur und Stabilität von Eisen(II)-bromid-Hexahydrat werden typischerweise die folgenden experimentellen Methoden eingesetzt.

Dynamische Dampfsorption (DVS)

Die DVS ist eine gravimetrische Technik zur Messung der Geschwindigkeit und des Ausmaßes der Wasseraufnahme durch eine Probe bei verschiedenen relativen Luftfeuchtigkeiten (RL).

Methodik:

- Eine kleine Menge der Eisen(II)-bromid-Hexahydrat-Probe (typischerweise 5-20 mg) wird auf eine hochempfindliche Mikrowaage in einer temperatur- und feuchtigkeitskontrollierten Kammer gegeben.
- Die Probe wird zunächst bei 0 % RL getrocknet, um das Oberflächenwasser zu entfernen und eine trockene Referenzmasse zu erhalten.
- Die relative Luftfeuchtigkeit in der Kammer wird schrittweise erhöht (z. B. in Schritten von 10 % von 0 % auf 90 % RL), und die Massenänderung der Probe wird kontinuierlich überwacht, bis das Gleichgewicht bei jedem Schritt erreicht ist.
- Anschließend wird die relative Luftfeuchtigkeit schrittweise verringert, um den Desorptionsprozess zu untersuchen.
- Die resultierende Feuchtigkeits-Sorptions-Isotherme (Massenänderung vs. RL) liefert Informationen über die Hygroskopizität, das Vorhandensein von Hydratformen und die kritische relative Luftfeuchtigkeit.

Thermogravimetrische Analyse (TGA)

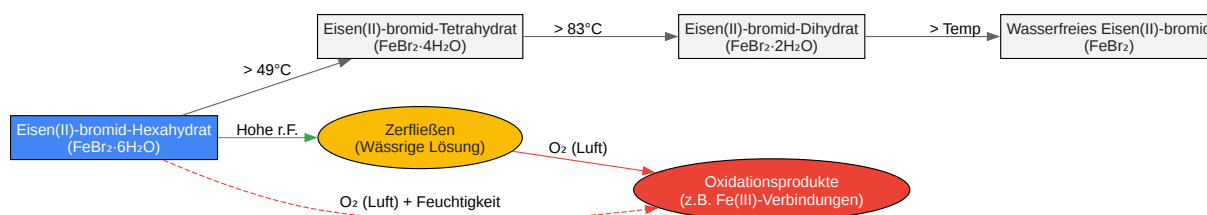
Die TGA misst die Massenänderung einer Probe als Funktion der Temperatur, was zur Untersuchung der thermischen Stabilität und zur Bestimmung des Wassergehalts von Hydraten verwendet wird.

Methodik:

- Eine genau abgewogene Probe von Eisen(II)-bromid-Hexahydrat wird in einen TGA-Tiegel gegeben.
- Der Tiegel wird in einem Ofen platziert und mit einer kontrollierten Rate (z. B. 10 °C/min) unter einer inerten Atmosphäre (z. B. Stickstoff) erhitzt, um eine Oxidation zu verhindern.
- Die Masse der Probe wird kontinuierlich aufgezeichnet, während die Temperatur ansteigt.
- Die resultierende TGA-Kurve (Masse vs. Temperatur) zeigt diskrete Massenverluste, die den Dehydratisierungsschritten entsprechen. Aus diesen Schritten können die Stöchiometrie der Hydrate und ihre Zersetzungstemperaturen bestimmt werden.

Logischer Beziehungsdiagramm

Das folgende Diagramm, erstellt in der DOT-Sprache, veranschaulicht die Zusammenhänge zwischen den Umgebungsbedingungen und den Stabilitätswegen von Eisen(II)-bromid-Hexahydrat.



[Click to download full resolution via product page](#)

Abbildung 1: Stabilitätswege von Eisen(II)-bromid-Hexahydrat.

Empfehlungen für Handhabung und Lagerung

Basierend auf seiner hygroskopischen Natur und seiner Anfälligkeit für Oxidation sollten die folgenden Vorsichtsmaßnahmen bei der Handhabung und Lagerung von Eisen(II)-bromid-Hexahydrat getroffen werden:

- Lagerung: In einem dicht verschlossenen Behälter an einem kühlen, trockenen Ort und unter einer inerten Atmosphäre (z. B. Argon oder Stickstoff) lagern, um die Exposition gegenüber Feuchtigkeit und Sauerstoff zu minimieren.^[1]
- Handhabung: In einer trockenen Umgebung, wie z. B. einer Glovebox oder einem Exsikkator, handhaben, um die Wasseraufnahme zu verhindern.
- Vermeidung von Verunreinigungen: Kontakt mit starken Oxidationsmitteln und Säuren vermeiden.^[1]

Fazit

Eisen(II)-bromid-Hexahydrat ist eine hygroskopische und thermisch empfindliche Verbindung. Seine Stabilität wird durch die Aufnahme von Feuchtigkeit und die Oxidation des Eisen(II)-Ions beeinträchtigt. Ein gründliches Verständnis dieser Eigenschaften durch die Anwendung von Techniken wie DVS und TGA ist für seine ordnungsgemäße Handhabung, Lagerung und effektive Nutzung in wissenschaftlichen und pharmazeutischen Anwendungen unerlässlich. Die Minimierung der Exposition gegenüber atmosphärischer Feuchtigkeit und Sauerstoff ist der Schlüssel zur Erhaltung der Integrität dieser Verbindung.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. guidechem.com [guidechem.com]
- 3. IRON (II) BROMIDE | 7789-46-0 [chemicalbook.com]
- 4. IRON (II) BROMIDE CAS#: 7789-46-0 [m.chemicalbook.com]
- 5. pubs.acs.org [pubs.acs.org]
- 6. pubs.acs.org [pubs.acs.org]
- 7. dpuadweb.depauw.edu [dpuadweb.depauw.edu]
- 8. saimm.co.za [saimm.co.za]
- To cite this document: BenchChem. [Technischer Leitfaden zur hygroskopischen Natur und Stabilität von Eisen(II)-bromid-Hexahydrat]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15251901#hygroscopic-nature-and-stability-of-iron-ii-bromide-hexahydrate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com